

Technical Support Center: 12-Hydroxy-6-epi-albrassitriol Purification

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Compound of Interest

Compound Name: 12-Hydroxy-6-epi-albrassitriol

CAS No.: 178330-78-4

Cat. No.: B161858

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Status: Operational | Tier: Advanced Research Support Lead Scientist: Dr. Aris Thorne, Senior Application Scientist[1][2]

Welcome to the technical hub for **12-Hydroxy-6-epi-albrassitriol** (CAS: 178330-78-4).[1][2]

This drimane sesquiterpene, typically isolated from fungal cultures like *Aspergillus ustus* or *Aspergillus xerophilus*, presents unique challenges due to its high polarity, lack of strong UV chromophores, and the difficulty of separating it from its C6-epimer (Albrassitriol) and related congeners (e.g., Ustusolates).[2]

This guide synthesizes field-proven protocols with mechanistic insights to ensure high-purity isolation.



Compound Snapshot & Physicochemical Profile[1]

Before troubleshooting, verify your target's profile to calibrate your detection methods.[2]

Property	Data	Technical Implication
Molecular Formula	C ₁₅ H ₂₆ O ₄	Sesquiterpene tetraol (high polarity).[1][2]
Molecular Weight	270.36 g/mol	Suitable for LC-MS (ESI+).[1][2]
Key Functionality	4 Hydroxyl groups	Critical: High affinity for polar stationary phases; difficult to elute from Silica without polar modifiers.[1]
Stereochemistry	C6-Epimer	Requires high-resolution chromatography to separate from Albrassitriol.[1][2]
UV Absorbance	Weak (<210 nm)	Warning: Standard UV detection (254 nm) will fail.[1] Use ELSD, RI, or MS.[2]
Solubility	MeOH, DMSO, Pyridine	Poor solubility in Hexane/CHCl ₃ ; moderate in EtOAc.[1][2]



Module 1: Extraction & Primary Fractionation

User Issue:"I am getting low recovery from the fungal broth, or the crude extract is too complex."

The "Phase-Trap" Protocol

Because **12-Hydroxy-6-epi-albrassitriol** is a polyol, it is significantly more water-soluble than typical terpenes.[1][2] Standard hexane extractions will leave the target molecule in the aqueous waste.

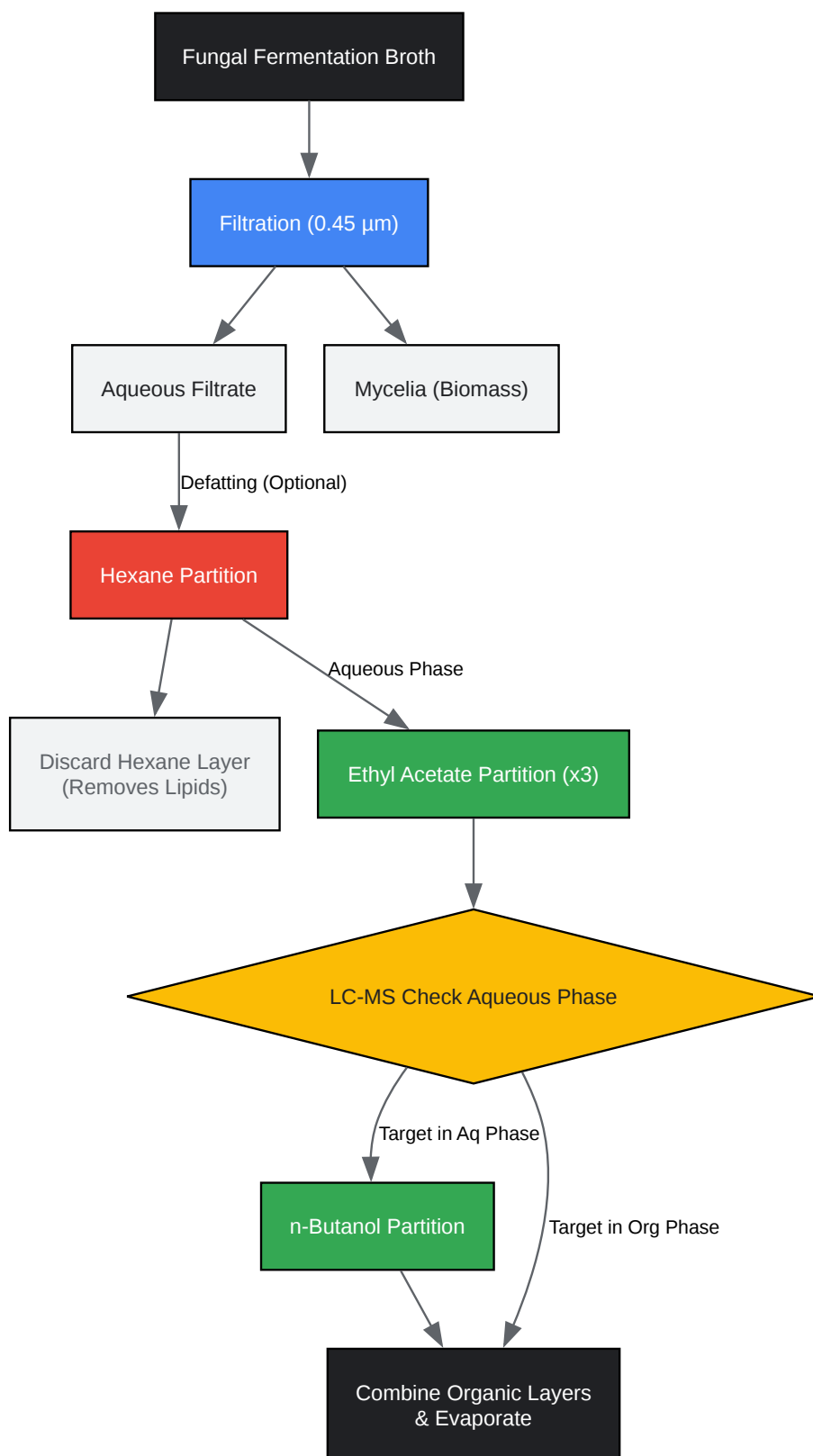
Step-by-Step Workflow:

- Culture Filtration: Separate mycelia from the culture filtrate.

- Note: The compound is often extracellular, but extracting both phases is recommended initially [1].[2]
- Mycelia Extraction: Macerate in Acetone or MeOH. Evaporate solvent to aqueous residue.
- Filtrate Extraction (Critical Step):
 - Do NOT use Hexane.
 - Use Ethyl Acetate (EtOAc): Perform liquid-liquid partition (3x volume).
 - Troubleshooting: If the interface forms an emulsion, add brine (NaCl) to break it.[2]
- n-Butanol Polish: If LC-MS shows the compound remains in the water phase after EtOAc extraction, perform a final extraction with n-Butanol (saturated with water).[1][2]



Visualization: Extraction Logic Flow



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Caption: Optimized partitioning workflow to maximize recovery of polar drimane sesquiterpenes while removing non-polar lipids.



Module 2: Chromatographic Purification (The Epimer Challenge)

User Issue: "I see a merged peak or a 'shoulder' in my chromatogram. I cannot separate the 6-epi isomer from Albrassitriol."

The Separation Mechanism

The stereochemical difference at C-6 (axial vs. equatorial hydroxyl) alters the hydrogen-bonding network with the stationary phase.^[1]^[2]

- Silica (Normal Phase): Often provides better separation for these epimers than C18 because the spatial orientation of the -OH group directly interacts with the silanol groups.^[2]
- C18 (Reverse Phase): Separates based on hydrophobicity.^[2] Since the isomers have identical logP, separation requires high plate counts or specific polar-embedded phases.^[1]^[2]

Recommended Protocol: Two-Stage Purification^[1]^[2]

Stage 1: Silica Gel Flash Chromatography (Cleanup)

- Stationary Phase: Silica Gel 60 (40–63 µm).^[2]
- Mobile Phase: Chloroform:Methanol (CHCl₃:MeOH).^[2]
- Gradient: Start 98:2 → End 85:15.^[2]
- Elution Order: **12-Hydroxy-6-epi-albrassitriol** typically elutes after less polar drimanes (like Ustusol) but the order relative to Albrassitriol depends on the specific solvent system ^[2].^[1]^[2]

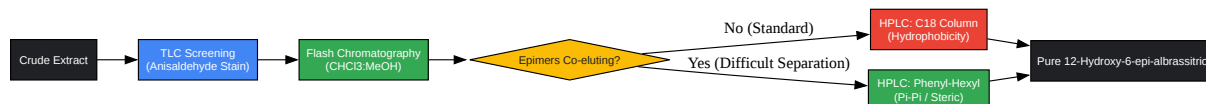
Stage 2: Semi-Preparative HPLC (Isomer Resolution)^[2]

- Column: Phenyl-Hexyl or C18 (5 µm, 250 x 10 mm).^[1]^[2] Note: Phenyl phases offer pi-pi interactions that can discriminate steric changes better than C18.^[1]^[2]

- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (MeCN).[2]
- Isocratic Hold: Do not use a linear gradient for the critical pair.
 - Protocol: Ramp to 30% MeCN, then HOLD isocratically for 15 minutes. The epimers will separate during this plateau.
- Detection: ELSD (Evaporative Light Scattering Detector) is mandatory if MS is unavailable. UV at 210 nm is noisy and unreliable.[2]



Visualization: Epimer Separation Logic



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Caption: Decision tree for selecting the correct stationary phase based on epimer resolution difficulty.

? Frequently Asked Questions (FAQs)

Q1: Why can't I see the compound on my UV detector?

A: **12-Hydroxy-6-epi-albrassitriol** lacks a conjugated

-system (like a benzene ring or conjugated ketone) which is required for strong UV absorbance at 254 nm.[1][2] It has only isolated double bonds or saturated centers.[2]

- Solution: Use TLC with Anisaldehyde-H₂SO₄ staining.[1][2] The compound will turn violet/blue upon heating. For HPLC, use ELSD or monitor at 205 nm (using high-purity solvents to minimize background noise) [3].[1][2]

Q2: How do I distinguish "12-Hydroxy-6-epi-albrassitriol" from "Albrassitriol"?

A: You cannot rely solely on MS (Mass Spectrometry) as they are isomers with the same mass (MW 270).[2]

- NMR is the Gold Standard:
 - H-6 Proton Signal: In the 6-epi isomer, the H-6 proton usually appears as a broad singlet or narrow multiplet (equatorial), whereas in Albrassitriol, it appears as a doublet of doublets with large coupling constants (axial-axial coupling) [4].[1][2]
 - NOESY Experiments: Look for NOE correlations between H-6 and the C-19 methyl group to confirm stereochemistry.

Q3: The compound degrades after drying. What is happening?

A: Polyhydroxylated terpenes can be hygroscopic or susceptible to acid-catalyzed rearrangement.[1][2]

- Fix: Avoid using strong acids in the mobile phase (keep Formic Acid < 0.1%).
- Storage: Store the purified compound in Methanol-d4 or dry solid at -20°C under Argon. Do not leave it as a film in a flask exposed to air and light for extended periods.

Q4: Is this compound a Vitamin D analog?

A: There is confusion in some automated databases. While it shares a sterol-like biosynthetic origin (terpenoid pathway), it is a drimane sesquiterpene (C15), not a secosteroid (Vitamin D family).[2] Treat it chemically as a terpene polyol [1, 5].[2]



References

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